

Essential Procedures for the Safe Disposal of Flovagatran Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flovagatran sodium

Cat. No.: B15576711

[Get Quote](#)

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety and logistical guidance for the proper disposal of **Flovagatran sodium**, a potent and reversible thrombin inhibitor used in thrombosis research. [1] Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain environmental compliance. Given the absence of a specific Safety Data Sheet (SDS), a cautious approach, treating the compound as potentially hazardous, is mandatory.

Core Safety and Handling Principles

All personnel handling **Flovagatran sodium** should wear appropriate personal protective equipment (PPE), including but not limited to chemical-resistant gloves, safety glasses with side shields, and a lab coat. All handling of the solid compound should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Quantitative Data Summary

Due to the limited publicly available data for **Flovagatran sodium**, a comprehensive quantitative hazard assessment is not possible. The following table summarizes the available information.

Parameter	Value/Information	Source/Comment
Chemical Name	Flovagatran sodium	-
Synonyms	TGN 255 sodium	[1]
CAS Number	871575-98-3	[1]
Molecular Formula	C ₂₇ H ₃₆ BN ₃ NaO ₇	[2]
Primary Hazards	Unknown. Treat as potentially hazardous. May have biological activity as a thrombin inhibitor.	General principle for novel compounds
Storage Temperature	Room temperature in continental US; may vary elsewhere.	[1]

Experimental Protocol for Disposal

A documented waste disposal plan must be in place before commencing any research involving **Flovagatran sodium**. The following protocol outlines the recommended steps for the proper disposal of **Flovagatran sodium** and associated contaminated materials.

Step 1: Waste Segregation

Proper segregation of waste is the first critical step to ensure safe and compliant disposal.

- Solid **Flovagatran Sodium** Waste:
 - Collect unused, expired, or surplus solid **Flovagatran sodium** in its original container or a clearly labeled, sealed, and chemically compatible container.
 - The container must be labeled "Hazardous Waste" and include the full chemical name ("**Flovagatran sodium**"), and any known hazard warnings.
- Liquid **Flovagatran Sodium** Waste:

- Solutions containing **Flovagatran sodium** should be collected in a designated, leak-proof, and shatter-resistant waste container.
- The container must be clearly labeled as "Hazardous Waste" with the chemical name and approximate concentration.
- Aqueous solutions of water-soluble, non-hazardous salts may be eligible for drain disposal in some jurisdictions, but in the absence of definitive hazard data for **Flovagatran sodium**, this method is not recommended.^{[3][4]}
- Contaminated Labware:
 - Disposable items such as pipette tips, centrifuge tubes, gloves, and bench paper that have come into direct contact with **Flovagatran sodium** must be considered contaminated.
 - These items should be collected in a designated, lined hazardous waste container.

Step 2: Spill Management

In the event of a spill, the following procedure should be followed:

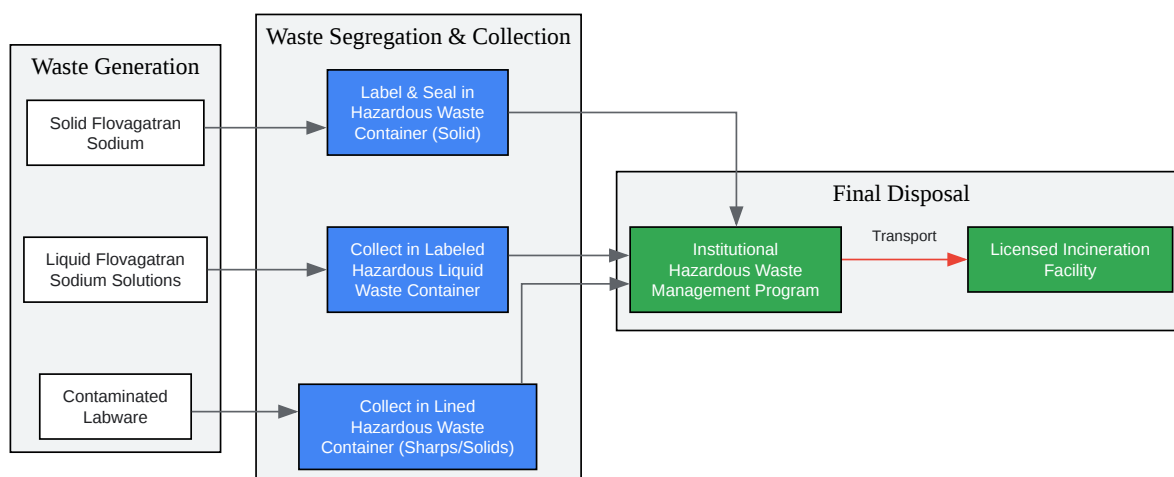
- Evacuate and Secure: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Absorb: For liquid spills, use an inert absorbent material such as vermiculite or sand.
- Collect: Carefully sweep or scoop the absorbed material and any solid powder into a designated hazardous waste container.
- Decontaminate: Clean the spill area with a suitable laboratory detergent and water. A final wipe-down with a 1% sodium hypochlorite solution (bleach) can be an effective decontamination step for surfaces, followed by a final rinse with water.
- Dispose of Cleaning Materials: All materials used for cleanup must be disposed of as hazardous waste.

Step 3: Final Disposal

- Chemical Waste: All segregated waste containing **Flovagatran sodium** (solid, liquid, and contaminated labware) must be disposed of through the institution's designated hazardous waste management program.
- Incineration: The recommended method of disposal for this type of material is incineration by a licensed and approved waste disposal facility.[5]
- Regulatory Compliance: Disposal must be in strict accordance with all local, state, and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **Flovagatran sodium**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Flovagatran sodium - Immunomart [immunomart.com]
- 3. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- 4. sfasu.edu [sfasu.edu]
- 5. cdn.pfizer.com [cdn.pfizer.com]
- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of Flovagatran Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576711#flovagatran-sodium-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com